

In-Depth Technical Guide: Thermal Degradation Studies of 4-(4-Bromophenoxy)aniline

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)aniline

CAS No.: 31465-35-7

Cat. No.: B1269301

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Disclaimer: As of December 2025, publicly available literature does not contain specific experimental data on the thermal degradation of **4-(4-Bromophenoxy)aniline**. The following guide is a professional illustration based on the expected thermal behavior of analogous aromatic amines and brominated compounds. The quantitative data and degradation pathways presented herein are hypothetical and intended to serve as a template for researchers conducting such studies.

Introduction

4-(4-Bromophenoxy)aniline is a chemical intermediate with a molecular structure that suggests its potential use in the synthesis of polymers, pharmaceuticals, and other specialty chemicals. Its thermal stability is a critical parameter for determining its processing conditions, storage, and potential applications, particularly in materials science where high temperatures are often encountered. Understanding the thermal degradation profile of this compound is essential for ensuring its safe handling and for predicting the long-term stability of materials derived from it.

This technical guide provides a comprehensive overview of the methodologies used to study the thermal degradation of **4-(4-Bromophenoxy)aniline**. It outlines detailed experimental protocols for thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC), presents illustrative data in a structured format, and proposes a potential thermal decomposition pathway.

Physicochemical Properties of 4-(4-Bromophenoxy)aniline

A summary of the key physicochemical properties of **4-(4-Bromophenoxy)aniline** is presented in Table 1.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ BrNO
Molecular Weight	264.12 g/mol
Appearance	Off-white to light brown crystalline powder
Melting Point	104-108 °C
Boiling Point	Not determined
Solubility	Soluble in organic solvents like DMSO and DMF

Experimental Protocols

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **4-(4-Bromophenoxy)aniline** by measuring its mass change as a function of temperature.

Instrumentation:

- Thermogravimetric Analyzer (e.g., TA Instruments Q500, Mettler Toledo TGA/DSC 3+)
- Alumina or platinum crucibles (70 µL)
- High-purity nitrogen (99.999%) for inert atmosphere

Procedure:

- Accurately weigh 5-10 mg of the **4-(4-Bromophenoxy)aniline** sample into a tared TGA crucible.
- Place the crucible in the TGA furnace.
- Purge the furnace with nitrogen at a flow rate of 50 mL/min for at least 30 minutes to establish an inert atmosphere.
- Equilibrate the sample at 30 °C.
- Heat the sample from 30 °C to 800 °C at a constant heating rate of 10 °C/min.
- Record the mass loss and temperature data continuously throughout the experiment.
- Analyze the resulting TGA and derivative thermogravimetric (DTG) curves to determine the onset temperature of decomposition (Tonset), the temperature of maximum decomposition rate (Tmax), and the percentage of mass loss at each stage.

Differential Scanning Calorimetry (DSC)

Objective: To identify thermal transitions such as melting, crystallization, and glass transitions, and to determine the enthalpy changes associated with these events.

Instrumentation:

- Differential Scanning Calorimeter (e.g., TA Instruments Q2000, Mettler Toledo DSC 3+)
- Aluminum crucibles and lids
- High-purity nitrogen (99.999%)

Procedure:

- Accurately weigh 2-5 mg of the **4-(4-Bromophenoxy)aniline** sample into a tared aluminum DSC crucible.
- Hermetically seal the crucible.

- Place the sample crucible and an empty reference crucible in the DSC cell.
- Purge the cell with nitrogen at a flow rate of 50 mL/min.
- Equilibrate the sample at a temperature below its expected melting point (e.g., 25 °C).
- Heat the sample at a controlled rate (e.g., 10 °C/min) to a temperature above its melting point (e.g., 150 °C).
- Cool the sample back to the starting temperature at a controlled rate (e.g., 10 °C/min).
- Reheat the sample under the same conditions as the first heating scan.
- Analyze the DSC thermogram to determine the melting temperature (T_m) and the enthalpy of fusion (ΔH_f).

Illustrative Thermal Degradation Data

The following tables summarize hypothetical data for the thermal analysis of **4-(4-Bromophenoxy)aniline**.

Table 2: Hypothetical TGA Data for **4-(4-Bromophenoxy)aniline**

Parameter	Value
Heating Rate	10 °C/min
Atmosphere	Nitrogen
Tonset (Onset of Decomposition)	~250 °C
Decomposition Stage 1 (T_{max1})	~280 °C
Weight Loss (Stage 1)	~30%
Decomposition Stage 2 (T_{max2})	~350 °C
Weight Loss (Stage 2)	~45%
Final Residue at 800 °C	~25%

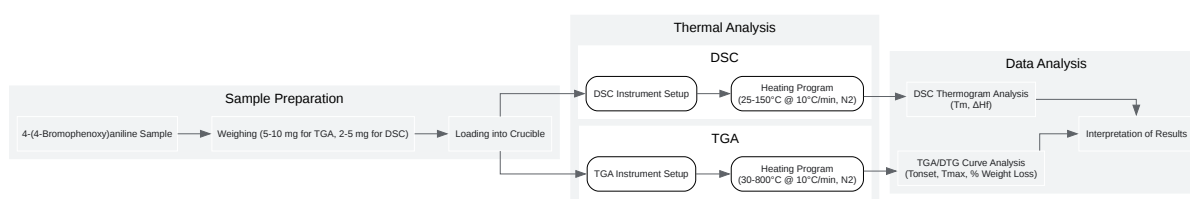
Table 3: Hypothetical DSC Data for 4-(4-Bromophenoxy)aniline

Parameter	Value
Heating Rate	10 °C/min
Atmosphere	Nitrogen
Melting Point (T _m)	~106 °C
Enthalpy of Fusion (ΔH _f)	~120 J/g

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the thermal analysis of 4-(4-Bromophenoxy)aniline.

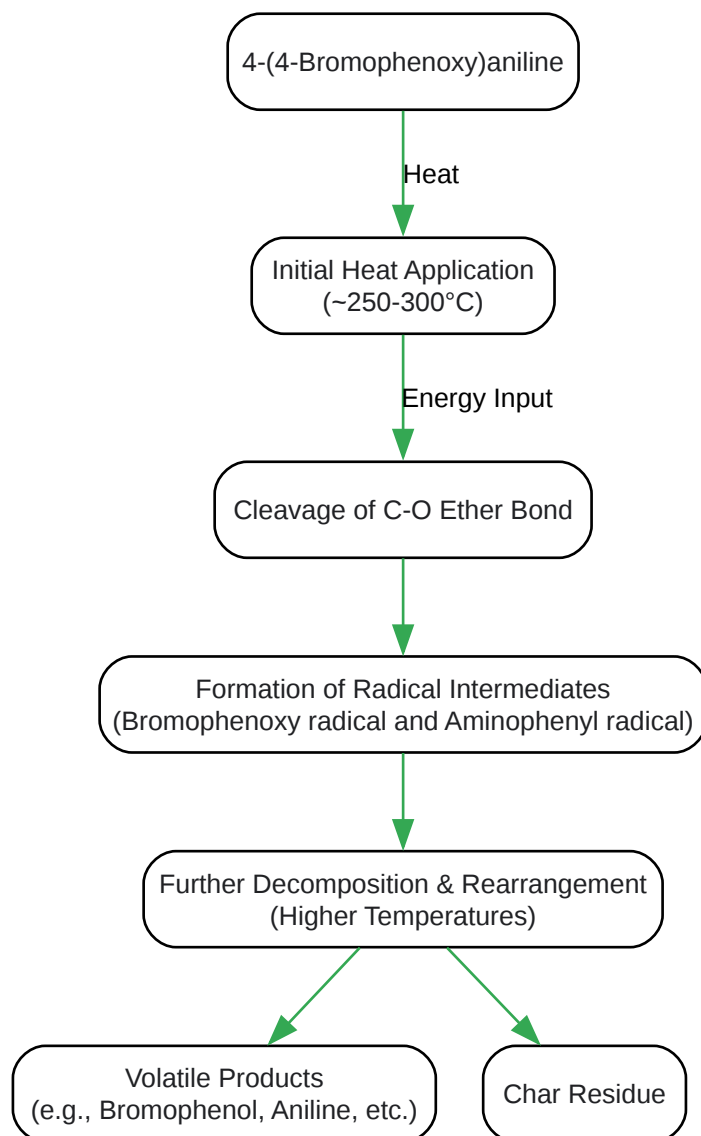


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Workflow for Thermal Analysis

Proposed Thermal Decomposition Pathway

Based on the structure of **4-(4-Bromophenoxy)aniline**, a plausible thermal degradation pathway under inert conditions is proposed below. The initial step is likely the cleavage of the ether bond, which is generally the weakest bond in the molecule.



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